

Comparative analysis of Phytochelatin 4 function in different plant species

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Compound of Interest

Compound Name: *Phytochelatin 4*

Cat. No.: *B12425869*

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Comparative Analysis of Phytochelatin 4 Function Across Plant Species

Introduction: Phytochelatins (PCs) are a family of cysteine-rich, non-proteinaceous peptides essential for heavy metal and metalloid detoxification in plants and various other organisms.[1][2] Synthesized enzymatically from glutathione (GSH), they possess the general structure (γ -glutamyl-cysteine) $_n$ -glycine, where 'n' typically ranges from 2 to 5, and can extend up to 11.[3] **Phytochelatin 4** (PC4), corresponding to a structure with four γ -glutamyl-cysteine repeats, represents a longer-chain PC that is often synthesized under conditions of significant heavy metal stress.[4][5] This guide provides a comparative analysis of PC4 function, presenting quantitative data, the biosynthetic pathway, and detailed experimental protocols for its study.

Quantitative Data on Phytochelatin 4 Induction

The synthesis and accumulation of PC4 vary significantly among plant species, the type of heavy metal stressor, and the specific tissues analyzed. Longer-chain PCs like PC4 are generally less abundant than PC2 and PC3 and are often indicative of a robust or prolonged response to toxicity. The table below summarizes key findings on PC4 detection in different species.

Plant Species	Heavy Metal Stressor	Tissue/Organelle	Observed PC4 Levels	Key Findings & Significance	Citation
Arabidopsis thaliana (transgenic)	100 µM Arsenate	Roots	~2-fold higher than in wild-type	Overexpression of Phytochelatin Synthase (PCS) enhances the production of longer-chain PCs like PC4, contributing to increased arsenic tolerance.	
Dunaliella salina (Marine Alga)	Arsenite [As(III)] and Arsenate [As(V)]	Whole Cells	Detected alongside PC2 and PC3	PC4 is part of the general arsenic detoxification response in this alga, with overall PC levels influenced by phosphate availability.	
Fucus spp. (Brown Seaweed)	Chronic environmental exposure (Cd, Cu, Zn, Pb, As)	Thalli	Detected (as part of PC2-PC4 profile)	The presence of longer-chain PCs (up to PC4) correlates with the level of environmental	

I
contaminatio
n, suggesting
a role in
adaptation to
highly toxic
habitats.

PC4
synthesis
appears to be
a response to
more severe
or sustained
cadmium
stress,
particularly
under
conditions
that also
induce high
metabolic
activity (high
light).

Thalassiosira
weissflogii
(Marine
Diatom)

Cadmium
(Cd)

Whole Cells

Emerged
after 3-4
hours at high
irradiance

Brassica
napus
(Rapeseed)

Cadmium
(Cd)

Phloem Sap

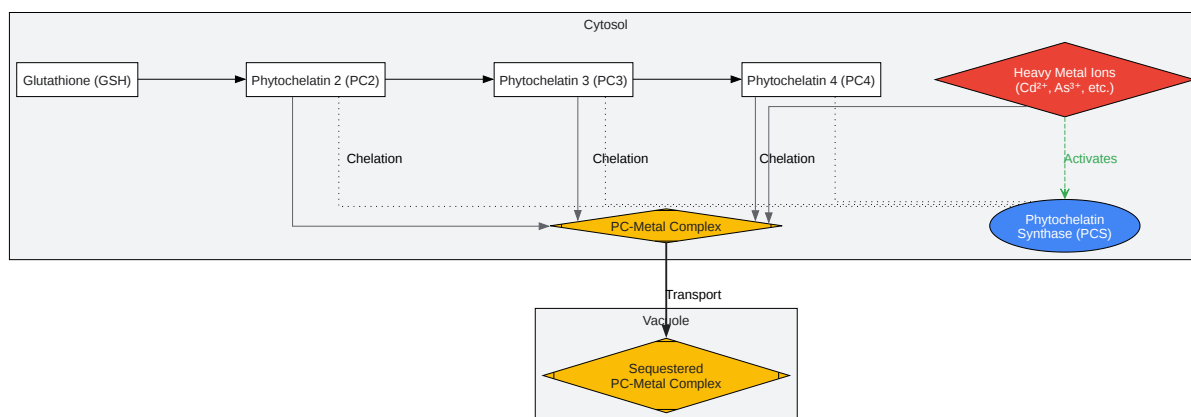
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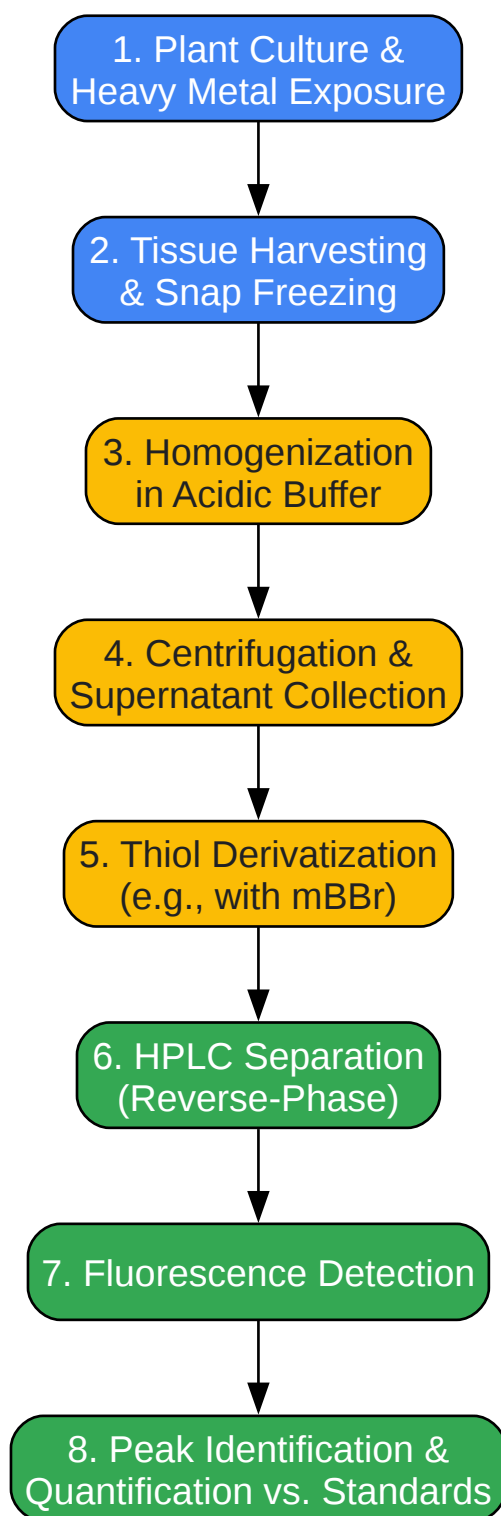
In this
species, PC2
and PC3
appear to be
the primary
forms for
long-distance
transport of
cadmium via
the phloem,
with PC4
being absent
under the

tested
conditions.

Phytochelatin Biosynthesis and Detoxification Pathway

Phytochelatins are not directly encoded by genes but are synthesized post-translationally by the enzyme Phytochelatin Synthase (PCS). This enzyme is constitutively present in the cytoplasm and is allosterically activated by a wide range of heavy metal ions. The pathway begins with the synthesis of glutathione (GSH), the precursor for all phytochelatins. Upon activation, PCS catalyzes the transfer of a γ -glutamyl-cysteine (γ -EC) moiety from a donor GSH molecule to an acceptor GSH molecule (to form PC2) or a growing PC chain (to form PC3, PC4, etc.). The resulting PC-metal complexes are then transported and sequestered into the vacuole, effectively removing the toxic ions from the cytoplasm.





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